

tetradecyl methacrylate monomer CAS number and safety data

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Compound of Interest

Compound Name: Tetradecyl methacrylate

Cat. No.: B110747

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An In-depth Technical Guide to Tetradecyl Methacrylate

This technical guide provides comprehensive information on the chemical properties and safety data for **tetradecyl methacrylate**, intended for researchers, scientists, and drug development professionals.

Chemical Identification

- Chemical Name: Tetradecyl 2-methylprop-2-enoate[1][2]
- Synonyms: Myristyl methacrylate, Methacrylic acid, tetradecyl ester[1][3][4]
- CAS Number: 2549-53-3[3][5][6]
- Molecular Formula: C₁₈H₃₄O₂[3][5][6]
- Molecular Weight: 282.46 g/mol [3][4]

Physicochemical Data

The following table summarizes the key physical and chemical properties of **tetradecyl methacrylate**.

Property	Value	Source
Appearance	Clear light yellow liquid / White paste	[5][6]
Boiling Point	147-154 °C @ 0.70 Torr (0.093 kPa)	[1][3][6]
Density	0.871 g/cm ³	[5][6]
Flash Point	151.7 °C	[5][6]
Refractive Index	1.448 @ 20 °C	[1][5][6]
Vapor Pressure	0.00018 mmHg @ 25 °C	[1][6]
LogP (Octanol/Water Partition Coefficient)	7.66	[1][3]
Viscosity	6.24 mm ² /s	[3]

Safety and Hazard Information

Tetradecyl methacrylate is classified as an irritant and presents specific hazards that require careful handling.

GHS Hazard Classification

Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H400	Very toxic to aquatic life
H410	Very toxic to aquatic life with long lasting effects

Source:[4][7]

Toxicological Data

Test	Species	Value	Source
LC50 (Lethal Concentration, 50%)	Leuciscus idus (Orfe)	470 mg/L / 48 hr	[1]

Safety Precautions and Personal Protective Equipment (PPE)

The following table outlines the recommended precautionary statements and PPE for handling **tetradecyl methacrylate**.

Precautionary Code	Description
P261	Avoid breathing mist, vapours or spray.
P273	Avoid release to the environment.
P280	Wear protective gloves, eye protection.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Source:[4][7][8]

Experimental Protocols: Safe Handling and Storage

Detailed experimental protocols for specific applications of **tetradecyl methacrylate** are beyond the scope of this guide. However, the following protocols for safe handling and storage are critical for any laboratory setting.

Handling Protocol

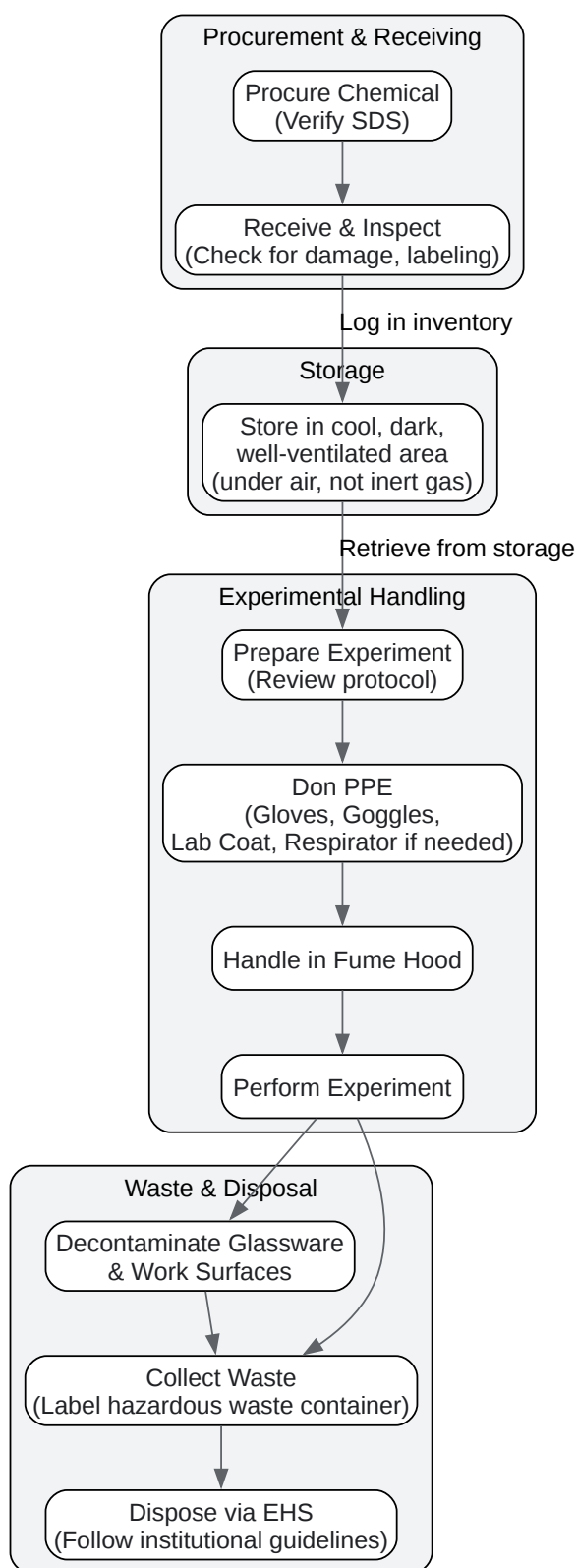
- Ventilation: Always handle **tetradecyl methacrylate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[\[7\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile or neoprene) to prevent skin contact.
 - Eye Protection: Use safety goggles or a face shield to protect against splashes.[\[7\]](#)
 - Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH/MSHA-approved respirator with organic vapor cartridges.[\[9\]](#)
 - Lab Coat: A standard lab coat should be worn.
- Avoiding Contamination: Do not eat, drink, or smoke in areas where **tetradecyl methacrylate** is handled.[\[8\]](#) Wash hands thoroughly after handling.[\[8\]](#)
- Spill Management: In case of a spill, absorb the material with an inert absorbent material and place it in a suitable container for disposal.

Storage Protocol

- Inhibitor and Oxygen: **Tetradecyl methacrylate** is often supplied with a stabilizer like MEHQ (monomethyl ether of hydroquinone), which requires the presence of oxygen to be effective. Therefore, it must be stored under an air atmosphere, not an inert gas like nitrogen.[\[6\]](#)
- Temperature and Light: Store in a cool, dry, and dark place away from direct sunlight and heat sources to prevent premature polymerization.[\[1\]](#)[\[7\]](#)
- Container: Keep the container tightly closed and in a well-ventilated area.[\[7\]](#)[\[9\]](#)
- Incompatible Materials: Store away from strong oxidizing agents, acids, and bases.[\[7\]](#)

Workflow for Safe Handling of Tetradecyl Methacrylate

The following diagram illustrates the lifecycle of **tetradecyl methacrylate** within a research environment, emphasizing key safety checkpoints.



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Caption: Workflow for the safe procurement, storage, handling, and disposal of **tetradecyl methacrylate**.

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